

Technical Guide: Structural Elucidation and Synthetic Utility of C₁₁H₇ClFNO₂

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Compound of Interest

Compound Name: Methyl 2-chloro-6-fluoroquinoline-4-carboxylate

CAS No.: 1243032-25-8

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Focus Compound: N-(3-Chloro-4-fluorophenyl)furan-2-carboxamide[1]

Executive Summary

In the high-throughput landscape of Fragment-Based Drug Discovery (FBDD), small molecule scaffolds with defined vectors for substitution are critical.[1] The compound with the molecular formula C₁₁H₇ClFNO₂—specifically the isomer N-(3-chloro-4-fluorophenyl)furan-2-carboxamide—represents a quintessential "linker-scaffold" architecture.[1]

This guide dissects the IUPAC nomenclature, synthetic pathways, and medicinal chemistry applications of this compound.[1] It is designed for medicinal chemists and process scientists requiring a rigorous, self-validating protocol for the identification and utilization of this aryl-heteroaryl amide.[1]

Part 1: Chemical Identity & IUPAC Nomenclature[1]

Precise nomenclature is the bedrock of reproducibility.^[1] For C₁₁H₇ClFNO₂, the IUPAC name is derived by treating the molecule as a derivative of furan-2-carboxamide, where the nitrogen atom is substituted with a halogenated phenyl ring.^[1]

1.1 Structural Breakdown^[1]

- Principal Functional Group: Carboxamide (–CONH–).^[1] The carbon of the amide group is part of the parent structure derived from furan.^[1]
- Parent Heterocycle: Furan (oxygen-containing 5-membered aromatic ring).^[1]
- Substituent: 3-Chloro-4-fluorophenyl group attached to the amide nitrogen.^{[1][2]}

1.2 Numbering Logic

- Furan Ring: The oxygen is position 1.^[1] The carbon attached to the carbonyl is position 2.^[1]
- Phenyl Ring: The carbon attached to the nitrogen is position 1'.^[1]
 - The fluorine is at position 4' (para to the nitrogen).^[1]
 - The chlorine is at position 3' (meta to the nitrogen).^[1]
 - Note on Priority: Fluorine and Chlorine are ranked alphabetically in naming but numbered to give the lowest locants.^[1] However, relative to the attachment point (1'), the positions are fixed by the structure.^[1]

Final IUPAC Name: N-(3-Chloro-4-fluorophenyl)furan-2-carboxamide^[1]

1.3 Physicochemical Profile (Computed)

Property	Value	Context for Drug Design
Molecular Weight	239.63 g/mol	Ideal for Fragment-Based Design (<300 Da)
cLogP	~2.9	Moderate lipophilicity; good membrane permeability
H-Bond Donors	1 (Amide NH)	Critical for hinge binding in kinases
H-Bond Acceptors	2 (Furan O, Amide O)	Vector for solvent interactions
Rotatable Bonds	3	Low conformational entropy penalty upon binding

Part 2: Synthetic Pathways (The "How-To")^[1]

As a Senior Application Scientist, I recommend the Schotten-Baumann reaction or a catalyzed nucleophilic acyl substitution for generating this scaffold. These methods are preferred over direct coupling reagents (EDC/HOBt) for this specific substrate due to the lower nucleophilicity of the electron-deficient aniline.^[1]

2.1 Reaction Mechanism & Protocol

The synthesis involves the reaction of furan-2-carbonyl chloride with 3-chloro-4-fluoroaniline.^[1]

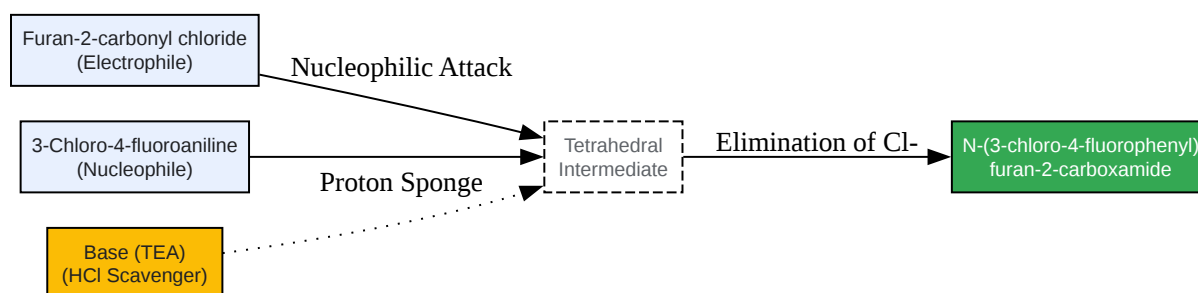
Reagents:

- Furan-2-carbonyl chloride (1.1 eq)^[1]
- 3-Chloro-4-fluoroaniline (1.0 eq)^[1]
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.5 eq)^[1]
- Solvent: Dichloromethane (DCM) (Anhydrous)^[1]

Step-by-Step Protocol:

- Preparation: Charge a flame-dried round-bottom flask with 3-chloro-4-fluoroaniline dissolved in anhydrous DCM under an inert atmosphere ().
- Base Addition: Add TEA dropwise at 0°C. The base acts as a scavenger for the HCl byproduct, driving the equilibrium forward.^[1]
- Acylation: Add furan-2-carbonyl chloride dropwise over 15 minutes. Causality: Slow addition prevents exotherm-related side reactions.^[1]
- Monitoring: Warm to room temperature and stir for 2 hours. Monitor via TLC (30% EtOAc/Hexanes) or LC-MS.^[1]
- Workup: Quench with saturated . Extract with DCM.^[1] Wash organic layer with 1M HCl (to remove unreacted aniline) followed by brine.^[1]
- Purification: Recrystallize from Ethanol/Water or perform flash chromatography ().

2.2 Visualization of Synthetic Logic



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Caption: Figure 1. Nucleophilic acyl substitution pathway.^[1] The base (TEA) is critical for neutralizing the HCl byproduct, preventing protonation of the aniline nucleophile.^[1]

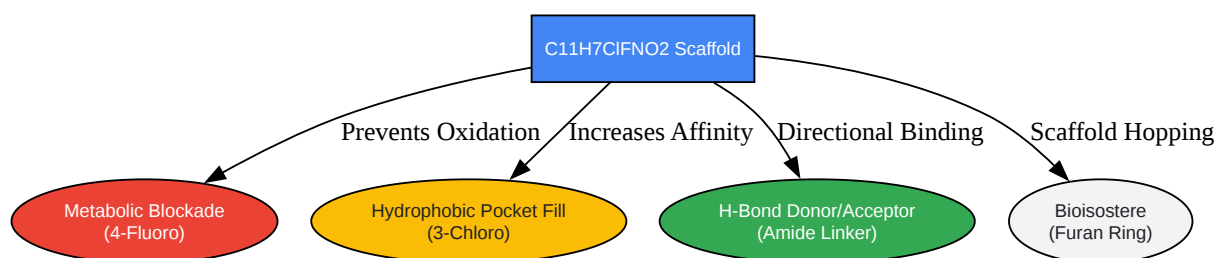
Part 3: Application in Drug Discovery[1]

This scaffold is not merely a chemical curiosity; it acts as a bioisostere for various kinase inhibitors.

3.1 Structure-Activity Relationship (SAR)[1]

- The Furan Ring: Often serves as a bioisostere for a phenyl or thiophene ring.[1] The oxygen atom can act as a weak H-bond acceptor.[1]
- The Halogens (Cl, F):
 - Metabolic Stability: The fluorine at the 4-position blocks metabolic oxidation (para-hydroxylation) by Cytochrome P450 enzymes.[1]
 - Lipophilicity: The chlorine atom increases lipophilicity and fills hydrophobic pockets in the target protein (e.g., the "back pocket" of a kinase ATP site).[1]
- The Amide Linker: Provides a rigid geometry and a key hydrogen bond donor/acceptor motif essential for orienting the molecule within the binding site.[1]

3.2 Biological Interaction Diagram[1]



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Caption: Figure 2.[1] Pharmacophoric features of the C11H7ClFNO2 scaffold highlighting its utility in optimizing drug-target interactions.

Part 4: Analytical Protocols (Self-Validating Systems)

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified.

4.1 ¹H NMR Interpretation (DMSO-d₆, 400 MHz)

- Amide NH: Singlet,

10.0–10.5 ppm (Exchangeable with D₂O).[\[1\]](#)
- Furan Protons:
 - H-5: Doublet,

~7.9 ppm.[\[1\]](#)
 - H-3: Doublet,

~7.3 ppm.[\[1\]](#)
 - H-4: Multiplet/Doublet of doublets,

~6.7 ppm.[\[1\]](#)
- Aromatic Protons (Aniline ring):
 - H-2' (between Cl and N): Doublet/Singlet,

~8.0 ppm (Deshielded by Cl and Amide).[\[1\]](#)
 - H-6': Doublet of doublets.[\[1\]](#)
 - H-5': Triplet/Multiplet (due to F coupling).[\[1\]](#)

4.2 Mass Spectrometry (LC-MS)

- Ionization Mode: ESI Positive (+).[\[1\]](#)
- Expected Parent Ion:

(for

).^[1]

- Isotope Pattern: Distinct 3:1 ratio for M+H (240) and M+H+2 (242) due to the Chlorine atom.
^[1] This is the primary validation check.

References

- PubChem Database.N-(3-chloro-4-fluorophenyl)furan-2-carboxamide (CID 710696).^[1]^[2]
National Center for Biotechnology Information.^[1]
 - [\[Link\]](#)^[1]
- IUPAC.Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book).^[1] Cambridge: The Royal Society of Chemistry, 2014.^[1]
 - [\[Link\]](#)^[1]
- Roughley, S. D., & Jordan, A. M. (2011).^[1] The medicinal chemist's toolbox: an analysis of reactions used in the pursuit of drug candidates.^[1] Journal of Medicinal Chemistry, 54(10), 3451-3479.^[1]
 - [\[Link\]](#)^[1]

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Sources

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- 2. PubChemLite - N-(3-chloro-4-fluorophenyl)furan-2-carboxamide (C11H7ClFNO2) [pubchemlite.lcsb.uni.lu]
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